

7-Bromo-4-methoxy-5-nitroindoline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 7-Bromo-4-methoxy-5-nitroindoline

Cat. No.: B1378368

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **7-Bromo-4-methoxy-5-nitroindoline** (CAS No. 1427503-13-6) is publicly available. The following information is compiled from data on structurally similar compounds, including other brominated nitroindoles and general knowledge of nitroaromatic and brominated organic compounds. All procedures should be conducted with the utmost caution in a controlled laboratory environment by trained professionals. A thorough risk assessment should be completed before handling this compound.

Compound Identification and Properties

While specific data for **7-Bromo-4-methoxy-5-nitroindoline** is limited, the properties of analogous compounds can provide an estimation of its characteristics.

Property	Inferred Value/Information	Source Analogy
Molecular Formula	C ₉ H ₉ BrN ₂ O ₃	-
Molecular Weight	289.09 g/mol	-
Appearance	Likely a yellow to brown crystalline solid or powder.	Based on 5-Bromo-7-nitroindoline which appears as orange to dark brown crystals or powder. ^[1]
Solubility	Likely soluble in organic solvents like DMSO, DMF, and chlorinated hydrocarbons. Poorly soluble in water.	General characteristic of similar organic compounds.
Reactivity	Potentially reactive with strong oxidizing and reducing agents. May be light-sensitive (photoreactive).	Based on studies of substituted 1-acyl-7-nitroindolines. ^[2]

Hazard Identification and Precautionary Measures

The primary hazards associated with **7-Bromo-4-methoxy-5-nitroindoline** are inferred from data on similar nitroaromatic and brominated compounds.

Inferred Hazard Statements:

- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]
- H335: May cause respiratory irritation.^[3]
- Acute Toxicity (Oral, Dermal, Inhalation): Potential for harm if swallowed, in contact with skin, or if inhaled.
- Mutagenicity/Carcinogenicity: Nitroaromatic compounds as a class are often associated with mutagenic and carcinogenic properties.^[4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]

Logical Relationship of Inferred Hazards

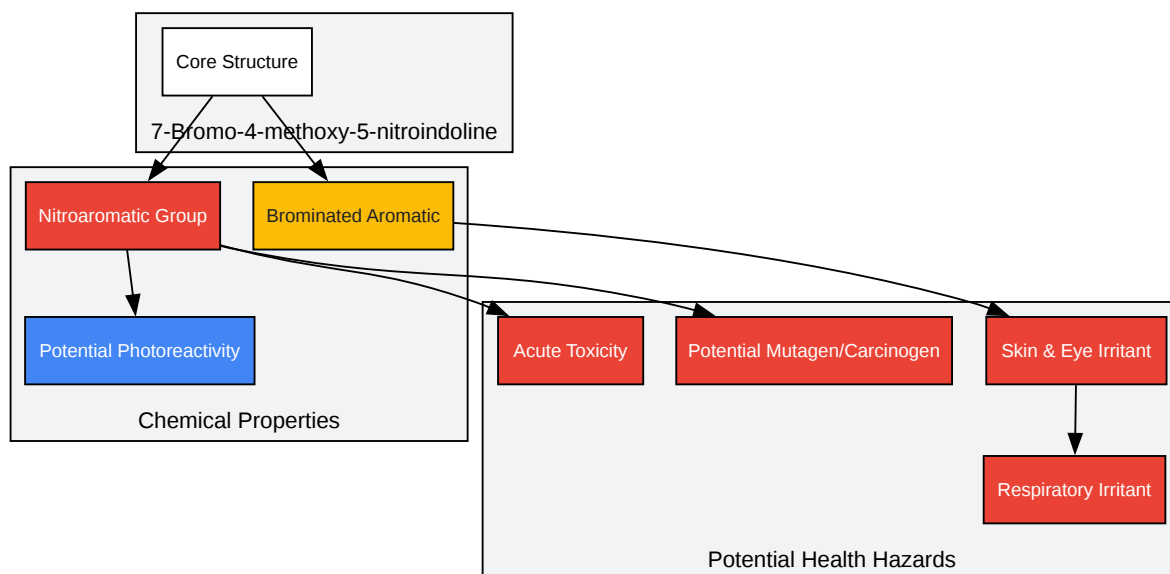


Figure 1: Inferred Hazard Profile

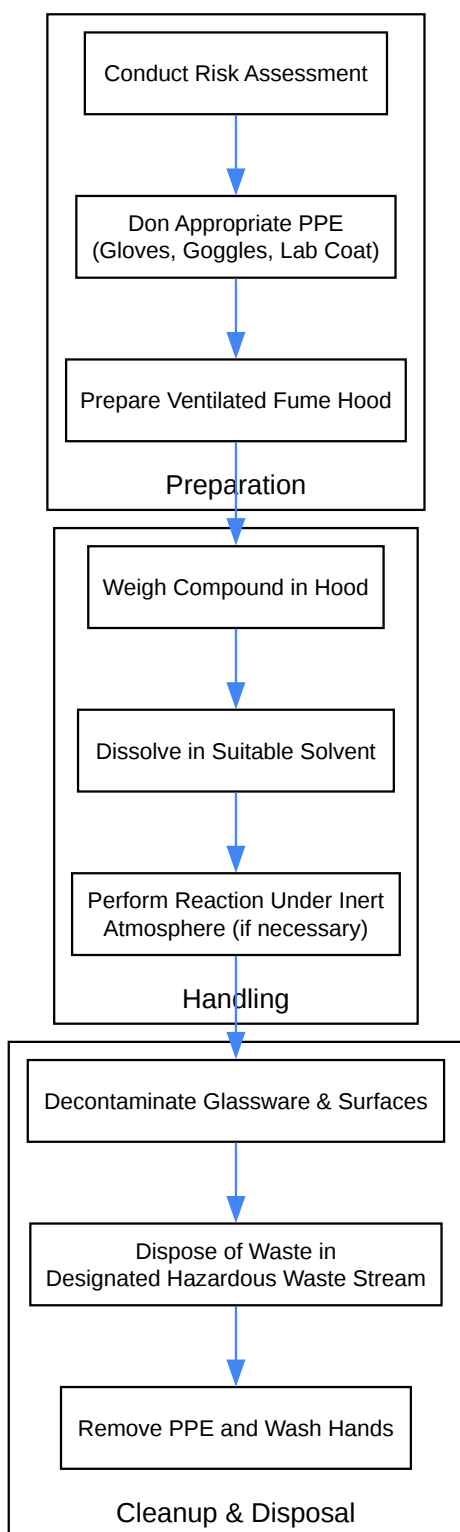


Figure 2: Safe Handling Workflow

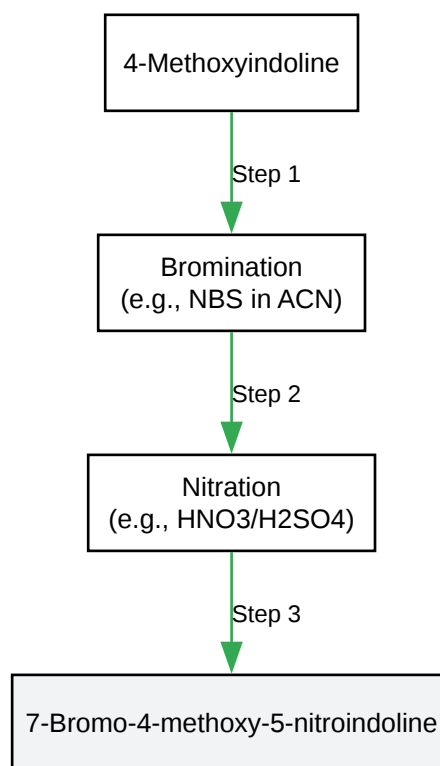


Figure 3: Potential Synthetic Pathway

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References

- 1. 5-Bromo-7-nitroindoline, 98% 1 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 2. Synthetic and photochemical studies of substituted 1-acyl-7-nitroindolines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Nitroaromatic Compounds, from Synthesis to Biodegradation - PMC [pubmed.ncbi.nlm.nih.gov]
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